

Application Notes and Protocols: 1,3-Dimethoxy-2-propanol in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,3-Dimethoxy-2-propanol**

Cat. No.: **B053713**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **1,3-Dimethoxy-2-propanol** as a versatile and advantageous solvent for organic synthesis. Its unique physical and chemical properties offer potential benefits over traditional ethereal solvents in various applications.

Introduction

1,3-Dimethoxy-2-propanol is a polar aprotic solvent with a higher boiling point than commonly used ethers like diethyl ether and tetrahydrofuran (THF).^[1] Its structure, featuring two methoxy groups and a hydroxyl group, allows it to act as a bidentate ligand, which can enhance the stability and reactivity of organometallic reagents.^[2] These characteristics make it a promising alternative solvent for a range of organic transformations, particularly those requiring elevated temperatures and stabilization of reactive intermediates.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,3-Dimethoxy-2-propanol** is presented below, alongside a comparison with other common ethereal solvents.

Property	1,3-Dimethoxy-2-propanol	Diethyl Ether	Tetrahydrofuran (THF)	1,4-Dioxane
CAS Number	623-69-8[3]	60-29-7	109-99-9	123-91-1
Molecular Formula	C5H12O3[2][3]	C4H10O	C4H8O	C4H8O2
Molecular Weight (g/mol)	120.15[2][3]	74.12	72.11	88.11
Boiling Point (°C)	172.6[2]	34.6	66	101
Density (g/cm³)	0.987[2]	0.713	0.889	1.034
Flash Point (°C)	58.2[2]	-45	-14	12
Solubility in Water	High[1]	6.9 g/100 mL	Miscible	Miscible

Health and Safety Information

1,3-Dimethoxy-2-propanol is a flammable liquid and vapor.[3] Appropriate safety precautions should be taken when handling this solvent.

Hazard Statement	Precautionary Statement
H226: Flammable liquid and vapor[3]	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[3]
H336: May cause drowsiness or dizziness[3]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]	
P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[3]	
P403+P235: Store in a well-ventilated place. Keep cool.[3]	

Solvent Purification Protocol

For moisture-sensitive reactions, it is crucial to use anhydrous **1,3-Dimethoxy-2-propanol**.

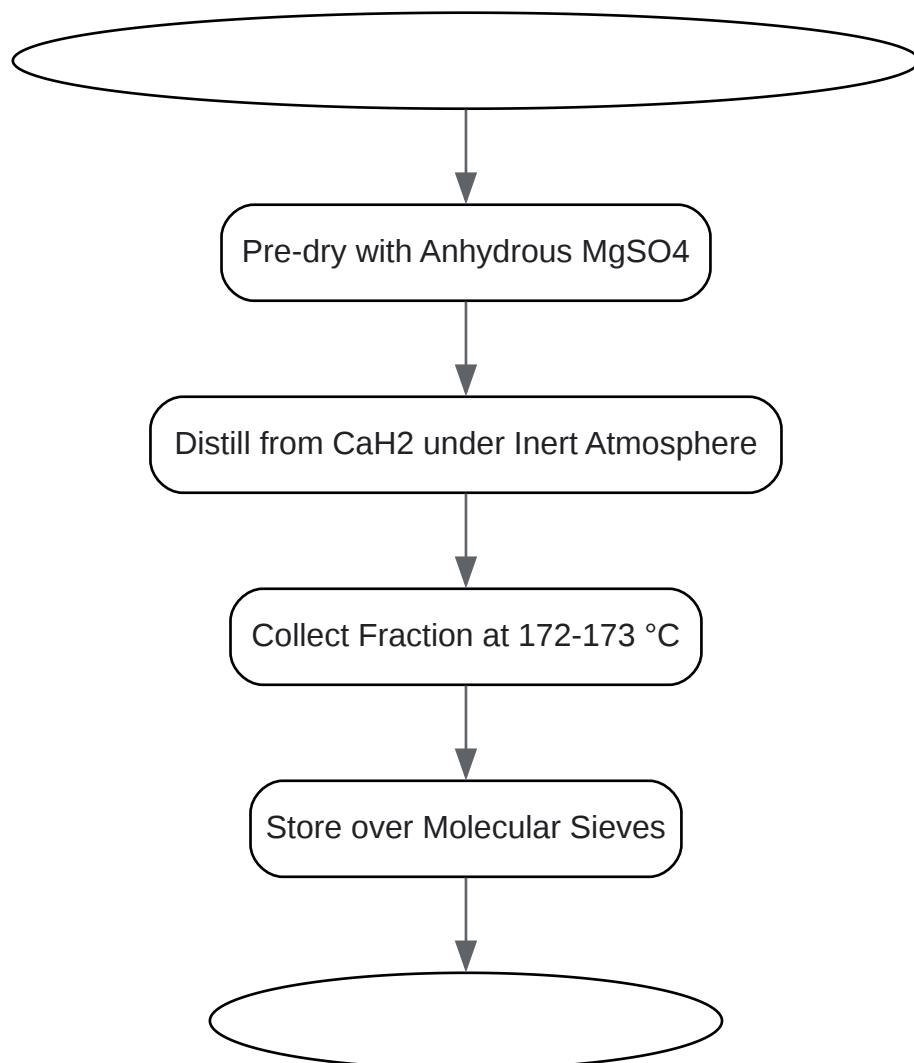
The following is a general protocol for drying the solvent.

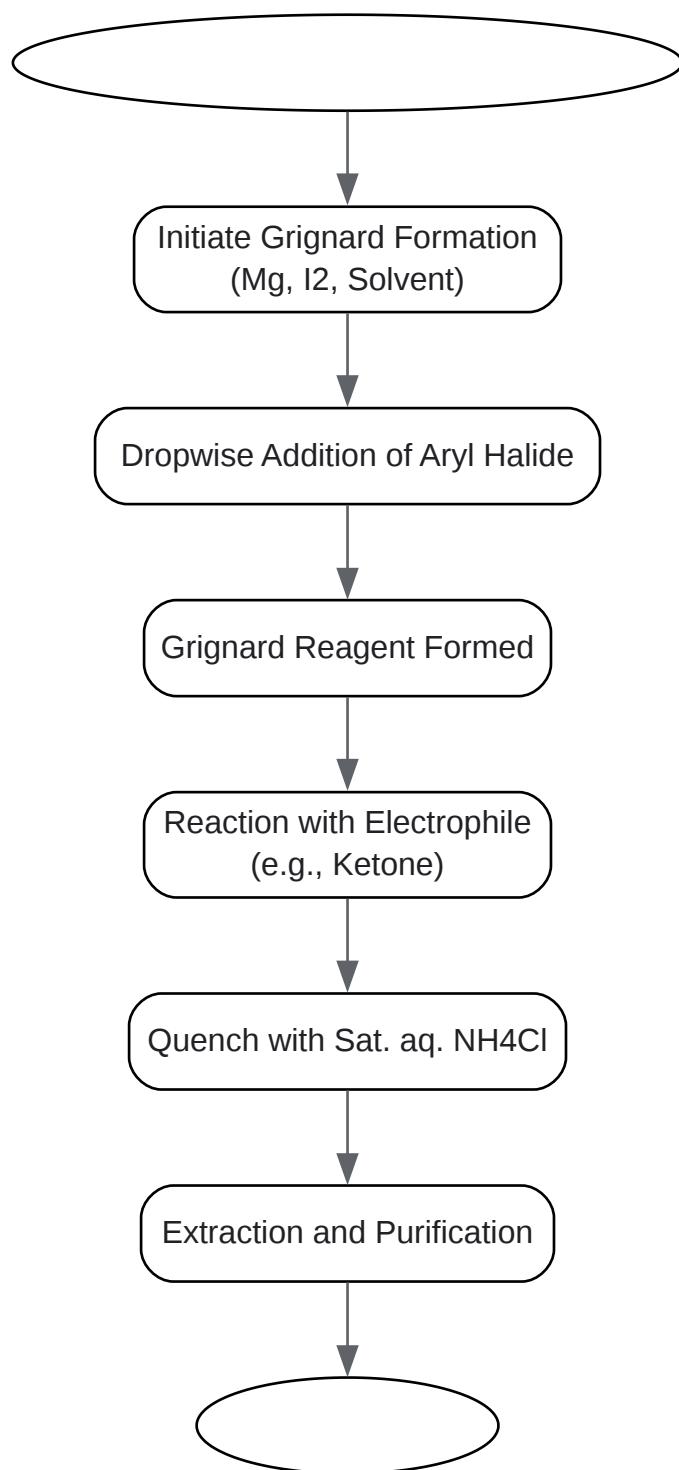
Materials:

- **1,3-Dimethoxy-2-propanol**
- Anhydrous magnesium sulfate or calcium hydride
- Distillation apparatus
- Inert gas supply (Nitrogen or Argon)

Procedure:

- Pre-drying: Add anhydrous magnesium sulfate to the **1,3-Dimethoxy-2-propanol** and stir for 24 hours.
- Distillation: Decant the solvent into a dry distillation flask containing a stirring bar and a suitable drying agent like calcium hydride.
- Inert Atmosphere: Flush the distillation apparatus with a dry inert gas.
- Distill: Heat the flask to distill the solvent under an inert atmosphere. Collect the fraction boiling at 172-173 °C.
- Storage: Store the freshly distilled solvent over activated molecular sieves (3Å or 4Å) in a sealed container under an inert atmosphere.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. benchchem.com [benchchem.com]
- 3. 1,3-Dimethoxy-2-propanol | C5H12O3 | CID 12190 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: 1,3-Dimethoxy-2-propanol in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b053713#use-of-1-3-dimethoxy-2-propanol-as-a-solvent-in-organic-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com